

Foundational Analysis: Molecular Structure and Expected Spectroscopic Signatures

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Compound of Interest

Compound Name: 2,2-Dibromo-1-phenylethanone

CAS No.: 13665-04-8

Cat. No.: B086434

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Before examining the spectral data, a foundational understanding of the molecule's structure is essential. **2,2-Dibromo-1-phenylethanone** possesses a molecular formula of $C_8H_6Br_2O$ and a molecular weight of approximately 277.94 g/mol .^[1]^[2]

The structure features several key functional groups that will give rise to characteristic spectroscopic signals:

- A benzoyl group, consisting of a phenyl ring attached to a carbonyl (C=O) group.
- An α -carbon atom bonded to two highly electronegative bromine atoms and a single hydrogen atom (a methine group).

This arrangement leads us to anticipate specific signals: distinct aromatic and aliphatic protons in NMR, a carbonyl stretch in IR, and a unique isotopic pattern in MS due to the presence of two bromine atoms.

Caption: Molecular Structure of **2,2-Dibromo-1-phenylethanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the precise connectivity of atoms in a molecule. We will examine both ^1H and ^{13}C NMR data.

^1H NMR Spectroscopy: Proton Environment Analysis

Expertise & Experience: The ^1H NMR spectrum provides a map of the different electronic environments of hydrogen atoms. For this molecule, we expect two distinct regions: an aromatic region (typically δ 7.0-8.5 ppm) and an aliphatic region. The single proton on the α -carbon is flanked by two electronegative bromine atoms and is adjacent to a deshielding carbonyl group, which will shift its signal significantly downfield compared to a typical C-H bond.

Experimental Protocol: ^1H NMR Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2,2-Dibromo-1-phenylethanone** in ~0.6 mL of deuterated chloroform (CDCl_3). The choice of CDCl_3 is standard for its excellent solubilizing power for many organic compounds and its single residual peak at δ 7.26 ppm, which serves as a convenient internal reference.
- **Transfer:** Transfer the solution to a 5 mm NMR tube.
- **Instrumentation:** Acquire the spectrum on a 400 MHz NMR spectrometer.
- **Data Processing:** Process the resulting Free Induction Decay (FID) with a Fourier transform. Phase and baseline correct the spectrum and integrate all signals.

Data Interpretation and Analysis

The ^1H NMR spectrum, run in CDCl_3 , exhibits signals that are in excellent agreement with the proposed structure.[\[3\]](#)

Chemical Shift (δ) ppm	Multiplicity	Integration	J-coupling (Hz)	Assignment
8.09	Doublet (d)	2H	8.0	Aromatic Protons (ortho to C=O)
7.66	Triplet (t)	1H	7.6	Aromatic Proton (para to C=O)
7.53	Triplet (t)	2H	7.6	Aromatic Protons (meta to C=O)
6.73	Singlet (s)	1H	N/A	Methine Proton (-CHBr ₂)

Causality Behind the Data:

- Aromatic Region (δ 7.53-8.09 ppm):** The protons on the phenyl ring are deshielded by the electron-withdrawing effect of the adjacent carbonyl group. The ortho protons (δ 8.09) are the most deshielded due to their proximity to the C=O bond. The observed doublet and triplet patterns are characteristic of a monosubstituted benzene ring.
- Methine Proton (δ 6.73 ppm):** This proton appears as a singlet at a remarkably downfield position for an aliphatic proton. This is a direct consequence of the cumulative electron-withdrawing inductive effects of the two bromine atoms and the anisotropic effect of the carbonyl group. It appears as a singlet because there are no adjacent protons to couple with.

¹³C NMR Spectroscopy: The Carbon Skeleton

Expertise & Experience: ¹³C NMR spectroscopy complements ¹H NMR by providing a direct look at the carbon framework. We anticipate a total of six distinct carbon signals: four for the aromatic ring (due to symmetry, the ortho and meta carbons are chemically equivalent), one for the carbonyl carbon, and one for the α -carbon. The carbonyl carbon will be the most downfield signal, typically >180 ppm.

Experimental Protocol: ¹³C NMR Acquisition

- Sample Preparation:** Use the same sample prepared for ¹H NMR analysis.

- Instrumentation: Acquire the spectrum on a 100 MHz (or equivalent) NMR spectrometer. A proton-decoupled sequence is standard to ensure each unique carbon appears as a singlet.
- Data Processing: Process the FID to obtain the final spectrum. Reference the spectrum to the CDCl_3 solvent peak at δ 77.16 ppm.

Data Interpretation and Analysis

The proton-decoupled ^{13}C NMR spectrum confirms the presence of six unique carbon environments.[3]

Chemical Shift (δ) ppm	Assignment	Rationale
185.9	Carbonyl Carbon ($\text{C}=\text{O}$)	Characteristic downfield shift for a ketone carbonyl carbon.
134.4	Aromatic C-H (para)	Standard chemical shift for a substituted aromatic carbon.
130.8	Aromatic C (ipso)	The quaternary carbon attached to the carbonyl group.
129.7	Aromatic C-H (ortho)	Shielded relative to the para carbon.
128.9	Aromatic C-H (meta)	The most shielded of the aromatic carbons.
39.7	Methine Carbon ($-\text{CHBr}_2$)	Significantly deshielded by two bromine atoms but upfield of aromatic signals.

Infrared (IR) Spectroscopy: Functional Group Identification

Expertise & Experience: IR spectroscopy is a rapid and effective method for identifying key functional groups. The principle lies in the absorption of specific frequencies of IR radiation, which correspond to the vibrational energies of different bonds. For **2,2-Dibromo-1-phenylethanone**, the most telling absorption will be the $\text{C}=\text{O}$ stretch. The presence of two α -

bromine atoms will inductively pull electron density away from the carbonyl carbon, strengthening and shortening the C=O bond. This results in a higher vibrational frequency (wavenumber) compared to an unsubstituted ketone like acetophenone ($\sim 1686\text{ cm}^{-1}$).^[4]

Experimental Protocol: Attenuated Total Reflectance (ATR) IR

- **Sample Preparation:** Place a small amount of the solid or liquid sample directly onto the ATR crystal (e.g., diamond or germanium).
- **Data Acquisition:** Apply pressure to ensure good contact between the sample and the crystal. Record the spectrum, typically over a range of $4000\text{--}400\text{ cm}^{-1}$.
- **Background Correction:** A background spectrum of the clean ATR crystal should be run first and automatically subtracted from the sample spectrum.

Data Interpretation and Analysis

The IR spectrum provides clear evidence for the key functional groups.

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~ 3060	C-H Stretch	Aromatic C-H
~ 1705	C=O Stretch	Ketone
$\sim 1595, \sim 1450$	C=C Stretch	Aromatic Ring
~ 680	C-Br Stretch	Alkyl Halide

Key Insights:

- The strong absorption band at $\sim 1705\text{ cm}^{-1}$ is characteristic of the carbonyl group and is shifted to a higher frequency, as predicted, due to the electron-withdrawing α -bromine substituents.^[4]
- The bands in the $1600\text{--}1450\text{ cm}^{-1}$ region confirm the presence of the aromatic ring.
- The C-Br stretch appears in the fingerprint region at a lower wavenumber ($\sim 680\text{ cm}^{-1}$).^[4]

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Expertise & Experience: Mass spectrometry provides two critical pieces of information: the molecular weight of the compound and its fragmentation pattern, which offers clues to its structure. A key feature to look for with bromine-containing compounds is the isotopic pattern. Bromine has two stable isotopes, ^{79}Br (~50.7% abundance) and ^{81}Br (~49.3% abundance), which are nearly equal in abundance. A compound with two bromine atoms will therefore exhibit a characteristic M, M+2, and M+4 molecular ion cluster with a relative intensity ratio of approximately 1:2:1.

Experimental Protocol: GC-MS Analysis

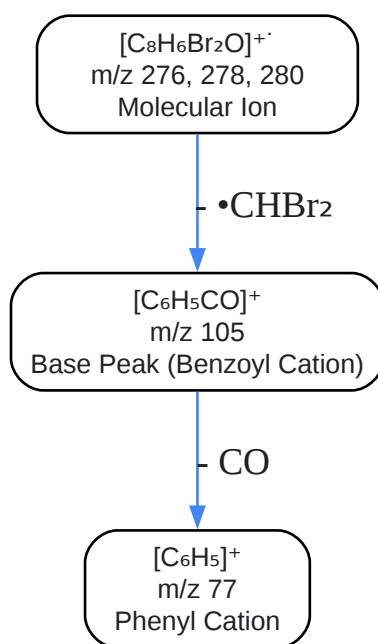
- **Sample Preparation:** Prepare a dilute solution of the compound in a volatile solvent like dichloromethane or ethyl acetate.
- **Injection:** Inject a small volume (e.g., 1 μL) into the Gas Chromatograph-Mass Spectrometer (GC-MS). The GC will separate the compound from any impurities before it enters the mass spectrometer.
- **Ionization:** Use Electron Ionization (EI) at 70 eV, a standard method that induces reproducible fragmentation.
- **Detection:** Scan a mass range (e.g., m/z 40-400) to detect the molecular ion and its fragments.

Data Interpretation and Analysis

The mass spectrum reveals both the molecular weight and key structural fragments.^[2]

m/z	Ion	Significance
276, 278, 280	$[\text{C}_8\text{H}_6\text{Br}_2\text{O}]^+$	Molecular Ion (M^+) cluster, showing the 1:2:1 ratio for two Br atoms.
197, 199	$[\text{M} - \text{Br}]^+$	Loss of one bromine radical.
183, 185	$[\text{M} - \text{CHBr}_2]^+$	Incorrect, should be $[\text{C}_6\text{H}_5\text{CO}]^+$. See below.
105	$[\text{C}_6\text{H}_5\text{CO}]^+$	Base Peak. Benzoyl cation, from cleavage alpha to the carbonyl.
77	$[\text{C}_6\text{H}_5]^+$	Phenyl cation, from loss of CO from the benzoyl cation.
51	$[\text{C}_4\text{H}_3]^+$	Common fragment from the phenyl ring.

Dominant Fragmentation Pathway: The most favorable fragmentation is the alpha-cleavage between the carbonyl carbon and the dibrominated carbon. This is because it results in the formation of the highly stable, resonance-stabilized benzoyl cation ($[\text{C}_6\text{H}_5\text{CO}]^+$) at m/z 105. This fragment is so stable that it constitutes the base peak (the most intense signal) in the spectrum.[\[2\]](#)



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Caption: Key EI-MS Fragmentation Pathway for **2,2-Dibromo-1-phenylethanone**.

Conclusion: An Integrated Approach to Structural Verification

By synthesizing the data from ^1H NMR, ^{13}C NMR, IR, and MS, we can confirm the structure of **2,2-Dibromo-1-phenylethanone** with a high degree of confidence.

- MS confirms the molecular formula and weight ($\text{C}_8\text{H}_6\text{Br}_2\text{O}$).
- IR confirms the presence of the key ketone and aromatic functional groups.
- ^{13}C NMR confirms the carbon skeleton with six unique environments.
- ^1H NMR confirms the connectivity and relative positions of all protons, providing the final, unambiguous structural proof.

This integrated spectroscopic approach forms a self-validating system, ensuring the identity and purity of this important synthetic intermediate for its intended application in research and development.

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